

Application Notes and Protocols for Handling Triethyl Arsenate in a Fume Hood

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Triethyl arsenate

Cat. No.: B090927

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed protocols and safety guidelines for the experimental setup and handling of **triethyl arsenate**, a highly toxic and carcinogenic organoarsenic compound. Strict adherence to these procedures is mandatory to minimize exposure risk and ensure a safe laboratory environment.

Hazard Summary

Triethyl arsenate ($\text{C}_6\text{H}_{15}\text{AsO}_4$) is a colorless to pale yellow liquid with a distinct odor.[1] It is classified as acutely toxic if swallowed or inhaled and is a known carcinogen.[2][3] This compound is also very toxic to aquatic life with long-lasting effects.[2][4] All operations with **triethyl arsenate** must be conducted within a certified chemical fume hood to prevent inhalation of hazardous vapors.[2][3][5]

Quantitative Data

The following tables summarize the key physical, chemical, and toxicological properties of **triethyl arsenate**.

Table 1: Physical and Chemical Properties

Property	Value	Reference
CAS Number	15606-95-8	[1][2][5]
Molecular Formula	C ₆ H ₁₅ AsO ₄	[1][2]
Molecular Weight	226.10 g/mol	[2][5]
Appearance	Colorless to pale yellow liquid	[1]
Boiling Point	236.5°C	[5]
Density	1.3021 g/cm ³	[5]
Solubility	Soluble in organic solvents, limited solubility in water	[1]

Table 2: Toxicological Data and Exposure Limits

Parameter	Classification/Value	Reference
GHS Hazard Statements	H301: Toxic if swallowed H331: Toxic if inhaled H350: May cause cancer H410: Very toxic to aquatic life with long lasting effects	[2]
OSHA PEL (Organic Arsenic)	0.5 mg/m ³ (8-hour TWA)	[1]

Experimental Protocols

Fume Hood Setup and Operation

A certified chemical fume hood is the primary engineering control for handling **triethyl arsenate**. [3][5]

Protocol:

- Certification: Verify that the chemical fume hood has been certified within the last year.

- Airflow: Confirm that the fume hood airflow indicator shows adequate face velocity (typically 80-120 feet per minute) before starting any work.[3]
- Sash Position: Keep the sash at the lowest possible height that allows for comfortable work, and never raise it above the marked safe operating level.[2]
- Equipment Placement:
 - Place all apparatus and chemicals at least 6 inches back from the face of the hood.[2]
 - Elevate large equipment on blocks to allow for proper airflow underneath.
 - Avoid overcrowding the hood to prevent disruption of airflow patterns.
- Work Practices:
 - Perform all manipulations slowly and deliberately to minimize turbulence.
 - Keep your head outside the plane of the fume hood sash at all times.

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to prevent skin and eye contact.[3][5]

Protocol:

- Gloves: Wear double-layered nitrile gloves. Change gloves frequently, especially if contamination is suspected.[3][5]
- Eye Protection: Wear chemical splash goggles and a face shield.[3]
- Lab Coat: A buttoned, full-length laboratory coat is required.
- Additional Protection: For procedures with a higher risk of splashing, consider a chemical-resistant apron and sleeves.
- Respirator: A respirator may be required if there is a potential for exposure above the Permissible Exposure Limit (PEL), even with the use of a fume hood. A risk assessment should be conducted to determine if a respirator is necessary.[1][2]

Handling and Use of Triethyl Arsenate

Protocol:

- **Designated Area:** Establish a designated area within the fume hood for all work with **triethyl arsenate**. This area should be clearly labeled with a "Cancer Hazard" warning.^[3]^[5]
- **Weighing:** If weighing is necessary, perform this task within the fume hood on a tared and contained vessel.
- **Transfers:** Use a syringe or cannula for liquid transfers to minimize the risk of spills and vapor release.
- **Solution Preparation:** Prepare solutions in closed or covered containers.
- **Reactions:** Conduct all reactions in sealed glassware or under an inert atmosphere.
- **Post-Handling:** After handling, wipe down the designated work area with a suitable decontamination solution.

Decontamination Procedures

Protocol:

- **Work Surfaces:** Decontaminate all surfaces within the designated area after each use. A recommended procedure is to wipe the surface with a cleaning agent, followed by copious amounts of water.
- **Glassware and Equipment:**
 - Rinse all contaminated glassware and equipment three times with a suitable solvent. The first rinse should be collected as hazardous waste.^[5]
 - After rinsing, wash the glassware with soap and water.
- **Spills:** In the event of a spill, follow the emergency procedures outlined in section 4.0.

Waste Disposal

All **triethyl arsenate** waste is considered hazardous and must be disposed of accordingly.[5]

Protocol:

- Waste Streams: Segregate waste into liquid and solid streams.
- Liquid Waste: Collect all liquid waste containing **triethyl arsenate**, including the first rinse from decontamination, in a clearly labeled, sealed, and compatible container (e.g., a brown glass bottle).[5]
- Solid Waste: Collect all contaminated solid waste (e.g., gloves, pipette tips, paper towels) in a separate, sealed, and labeled container.
- Labeling: All waste containers must be labeled with "Hazardous Waste," the full chemical name "**Triethyl Arsenate**," and the associated hazards (Toxic, Carcinogen).
- Disposal: Arrange for pickup and disposal by the institution's environmental health and safety department. Do not pour any **triethyl arsenate** waste down the drain.[5]

Emergency Procedures

4.1 Spills:

- Evacuate the immediate area and alert nearby personnel.
- If the spill is large or outside of the fume hood, evacuate the laboratory and call emergency services.
- For small spills within the fume hood, wear appropriate PPE and absorb the spill with an inert absorbent material (e.g., vermiculite, sand).
- Collect the absorbent material in a sealed container and dispose of it as hazardous waste.
- Decontaminate the spill area.

4.2 Inhalation:

- Move the affected person to fresh air immediately.

- Seek immediate medical attention.

4.3 Skin Contact:

- Immediately remove contaminated clothing.
- Flush the affected skin with copious amounts of water for at least 15 minutes.
- Seek immediate medical attention.

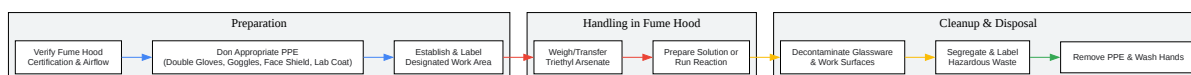
4.4 Eye Contact:

- Immediately flush the eyes with a gentle stream of water for at least 15 minutes, holding the eyelids open.
- Seek immediate medical attention.

4.5 Ingestion:

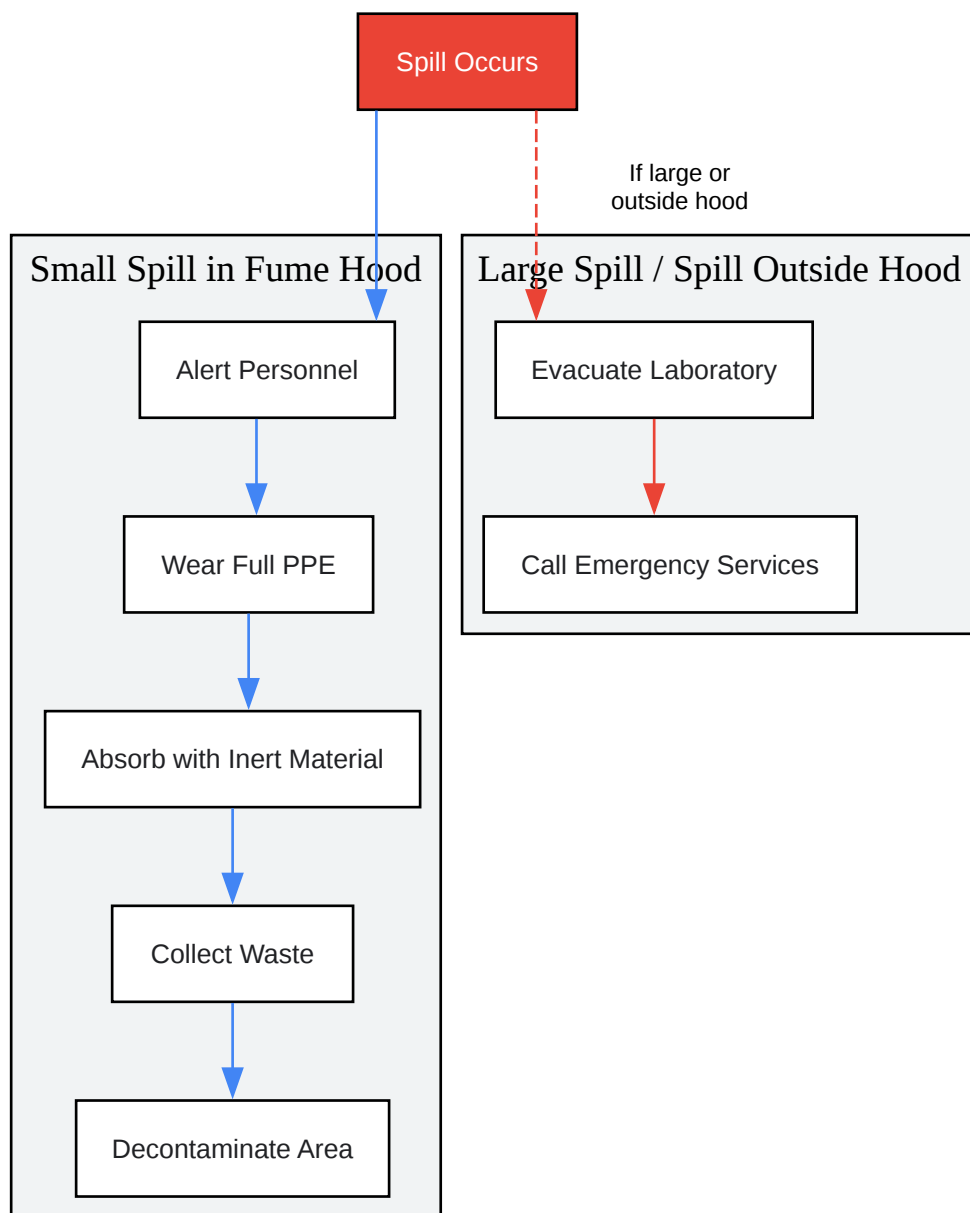
- Do NOT induce vomiting.
- Rinse the mouth with water.
- Seek immediate medical attention.

Visualizations



[Click to download full resolution via product page](#)

Caption: Workflow for handling **triethyl arsenate**.



[Click to download full resolution via product page](#)

Caption: Emergency response for a **triethyl arsenate** spill.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. General overview of safe handling of arsenic containing compounds. | Occupational Safety and Health Administration [osha.gov]
- 2. Isuhsc.edu [Isuhsc.edu]
- 3. wcu.edu [wcu.edu]
- 4. solubilityofthings.com [solubilityofthings.com]
- 5. drexel.edu [drexel.edu]
- To cite this document: BenchChem. [Application Notes and Protocols for Handling Triethyl Arsenate in a Fume Hood]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b090927#experimental-setup-for-handling-triethyl-arsenate-in-a-fume-hood]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com